

Application Notes and Protocols for Disperse Red 362 in Textile Printing

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Compound of Interest

Compound Name: *Disperse Red 362*

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This document provides detailed application notes and protocols for the utilization of **Disperse Red 362** in textile printing, with a primary focus on polyester fabrics. The information is intended to guide researchers and scientists in developing and executing robust experimental procedures.

Properties of Disperse Red 362

Disperse Red 362 is a fluorescent pink disperse dye suitable for dyeing and printing on polyester and its blended fabrics.[\[1\]](#)[\[2\]](#) It is characterized by its insolubility in water and solubility in some organic solvents like acetone and alcohol.[\[1\]](#)

Table 1: Physical and Chemical Properties of **Disperse Red 362**

Property	Value
C.I. Name	Disperse Red 362
Synonyms	Disperse Fluorescent Pink BG, Brilliant Pink FBS
CAS Number	158129-94-3
Molecular Formula	C ₃₂ H ₂₁ N ₅ Na ₂ O ₆ S ₂ [3] [4]
Appearance	Purple-black powder [1]
Solubility	Insoluble in water; Soluble in acetone and alcohol. [1]

Table 2: Fastness Properties of **Disperse Red 362** on Polyester

Fastness Property	AATCC Grade	Test Conditions
Light Fastness	5-6	Carbon arc lamp
Washing Fastness (Staining)	5	-
Washing Fastness (Fading)	5	-
Perspiration Fastness (Staining)	5	-
Perspiration Fastness (Fading)	5	-
Ironing Fastness (Staining)	5	-
Ironing Fastness (Fading)	5	-
Dry Heat (Staining)	5	180°C for 30 seconds
Dry Heat (Fading)	5	180°C for 30 seconds

Source:[\[1\]](#)[\[2\]](#)

Experimental Protocols

Preparation of Printing Paste

A typical formulation for a disperse dye printing paste is provided below. The exact concentrations may need to be optimized based on the desired color depth and fabric type.

Table 3: Recommended Printing Paste Formulation

Component	Concentration (g/kg)	Purpose
Disperse Red 362	20 - 40	Colorant
Dispersing Agent	10 - 20	Prevents dye agglomeration
Wetting Agent (e.g., TRO)	10 - 20	Ensures proper wetting of the dye powder
Thickener (e.g., Sodium Alginate)	400 - 500	Provides the required viscosity for printing
Urea	30 - 50	Swelling agent to aid dye penetration
Acid Liberating Agent (Ammonium Sulfate)	5 - 10	Maintains an acidic pH during fixation
Mild Oxidizing Agent (Sodium Chlorate)	1 - 2	Protects the dye from reduction during steaming
Water	to make 1000g	Solvent

Protocol:

- In a suitable container, create a paste by mixing the **Disperse Red 362** powder with the dispersing and wetting agents.
- Gradually add a small amount of warm water to the paste and stir until a smooth, lump-free dispersion is obtained.
- In a separate container, dissolve the urea and ammonium sulfate in the remaining water.
- Add the dye dispersion to the urea and ammonium sulfate solution and mix thoroughly.

- Slowly sprinkle the thickener into the solution while stirring continuously until a homogenous and viscous paste is formed.
- Allow the paste to stand for at least one hour to ensure complete swelling of the thickener.
- Just before printing, add the mild oxidizing agent and stir well.

Printing Process

The prepared printing paste can be applied to the polyester fabric using various methods such as screen printing (flatbed or rotary) or digital inkjet printing.

Drying

After printing, the fabric should be dried thoroughly at a temperature of 100-120°C. Proper drying is crucial to prevent dye migration before fixation.

Fixation

Fixation is the most critical step to ensure the dye penetrates the polyester fibers and becomes permanently fixed. The following methods can be employed:

2.4.1. High-Temperature Steaming (Recommended)

- Temperature: 170-180°C[5]
- Time: 5-10 minutes[5]
- Atmosphere: Saturated steam

This method generally provides excellent color yield and brilliancy.

2.4.2. Thermofixation (Dry Heat)

- Temperature: 180-210°C
- Time: 30 seconds to 2 minutes

A common condition is 180°C for 30 seconds.^[1] Another source suggests 210°C for 30 seconds.

2.4.3. High-Pressure Steaming

- Temperature: 128-130°C
- Pressure: 25-30 psi
- Time: 30 minutes

This is a batch-wise process suitable for smaller production scales.

Post-Printing Washing (Reduction Clearing)

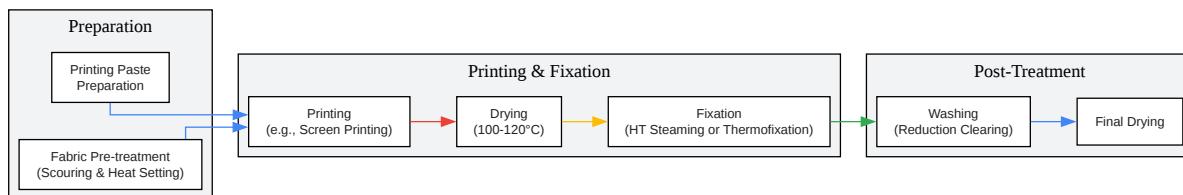
After fixation, it is essential to remove any unfixed dye and residual chemicals from the fabric surface to achieve optimal fastness properties.

Protocol:

- Cold Rinse: Rinse the printed fabric thoroughly in cold water to remove the thickener and other auxiliaries.
- Reduction Clearing: Treat the fabric in a bath containing:
 - Sodium Hydroxide (Caustic Soda): 2-3 g/L
 - Sodium Dithionite (Hydrosulfite): 1-2 g/L
 - Temperature: 60-80°C
 - Time: 15-20 minutes
- Hot Rinse: Rinse the fabric in hot water (70-80°C).
- Neutralization: Rinse with a dilute solution of acetic acid (0.5-1.0 g/L) to neutralize any residual alkali.
- Final Cold Rinse: Rinse thoroughly with cold water.

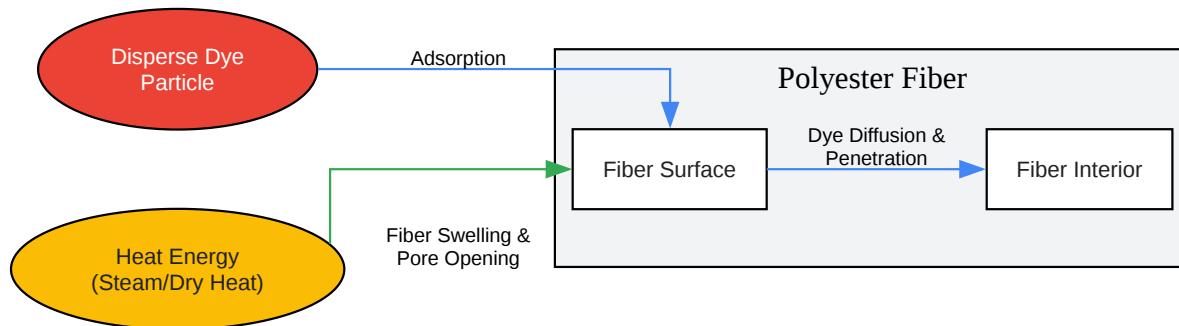
- Drying: Dry the washed fabric.

Experimental Workflow and Signaling Pathways



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Caption: Experimental workflow for textile printing with **Disperse Red 362**.



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Caption: Simplified pathway of **Disperse Red 362** fixation in polyester fibers.

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